

Application Notes and Protocols: Preparing Tyrphostin 23 Stock Solution in DMSO

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Compound of Interest

Compound Name: Tyrphostin 23

Cat. No.: B1665630

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Introduction

Tyrphostin 23, also known as AG 18 or RG-50810, is a member of the tyrphostin family of protein tyrosine kinase (PTK) inhibitors.^[1] It functions as a small molecule inhibitor of the epidermal growth factor (EGF) receptor kinase. By competing with the substrate binding site of the PTK domain, **Tyrphostin 23** effectively blocks EGF-dependent cell proliferation.^{[1][2]} This makes it a valuable tool for studying signal transduction pathways and for potential applications in anti-cancer drug development.^{[3][4]} These application notes provide a detailed protocol for the preparation of **Tyrphostin 23** stock solutions in dimethyl sulfoxide (DMSO), along with relevant chemical data, storage recommendations, and a diagram of the targeted signaling pathway.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Tyrphostin 23** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₆ N ₂ O ₂	
Molecular Weight	186.17 g/mol	
Appearance	Powder	[2]
Solubility in DMSO	50 mg/mL	[1][2]
IC ₅₀ (EGFR Kinase)	35 µM	[2][5]
Storage Temperature	2-8°C (as solid)	[2]

Experimental Protocol: Preparation of Tyrphostin 23 Stock Solution

This protocol outlines the steps for preparing a 50 mg/mL stock solution of **Tyrphostin 23** in DMSO.

Materials:

- **Tyrphostin 23** powder (≥98% purity)[2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Pre-weigh Tyrphostin 23:** In a sterile microcentrifuge tube, accurately weigh the desired amount of **Tyrphostin 23** powder. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of **Tyrphostin 23**.

- **Add DMSO:** Carefully add the calculated volume of anhydrous DMSO to the tube containing the **Tyrphostin 23** powder. For a 50 mg/mL solution, add 1 mL of DMSO. The product should yield a clear, dark yellow solution.[\[1\]](#)
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the **Tyrphostin 23** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[5\]](#)
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[5\]](#)
- **Storage:** Store the aliquoted stock solutions at -20°C or -80°C. When stored frozen in DMSO, the solution should be stable for months.[\[1\]](#)[\[5\]](#) It is recommended to use the solution stored at -20°C within one month and at -80°C within six months.[\[5\]](#) The presence of water can accelerate hydrolysis, so ensure anhydrous DMSO is used and moisture is avoided.[\[1\]](#)

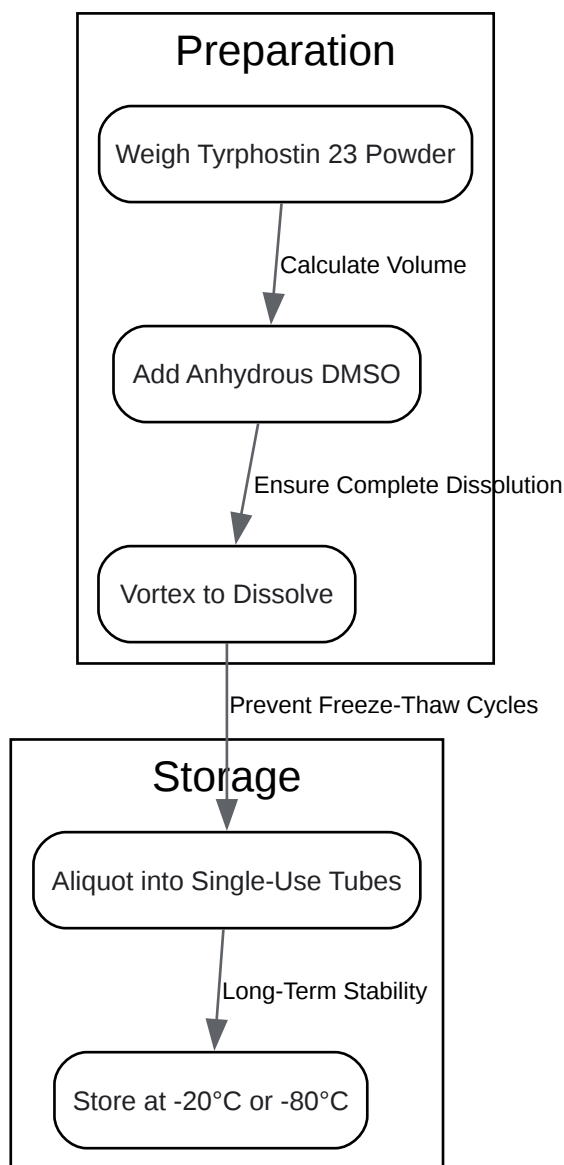
Important Considerations:

- **Compound Stability:** Some studies have indicated that **Tyrphostin 23** can be unstable in solution, potentially forming degradation products that are more potent inhibitors of tyrosine kinases.[\[6\]](#)[\[7\]](#)[\[8\]](#) Therefore, it is crucial to use freshly prepared solutions or properly stored aliquots for experiments to ensure reproducibility.
- **Safety Precautions:** Always handle **Tyrphostin 23** and DMSO in a well-ventilated area while wearing appropriate PPE.

Visualizations

Experimental Workflow: Preparing Tyrphostin 23 Stock Solution

Workflow for Tyrphostin 23 Stock Solution Preparation

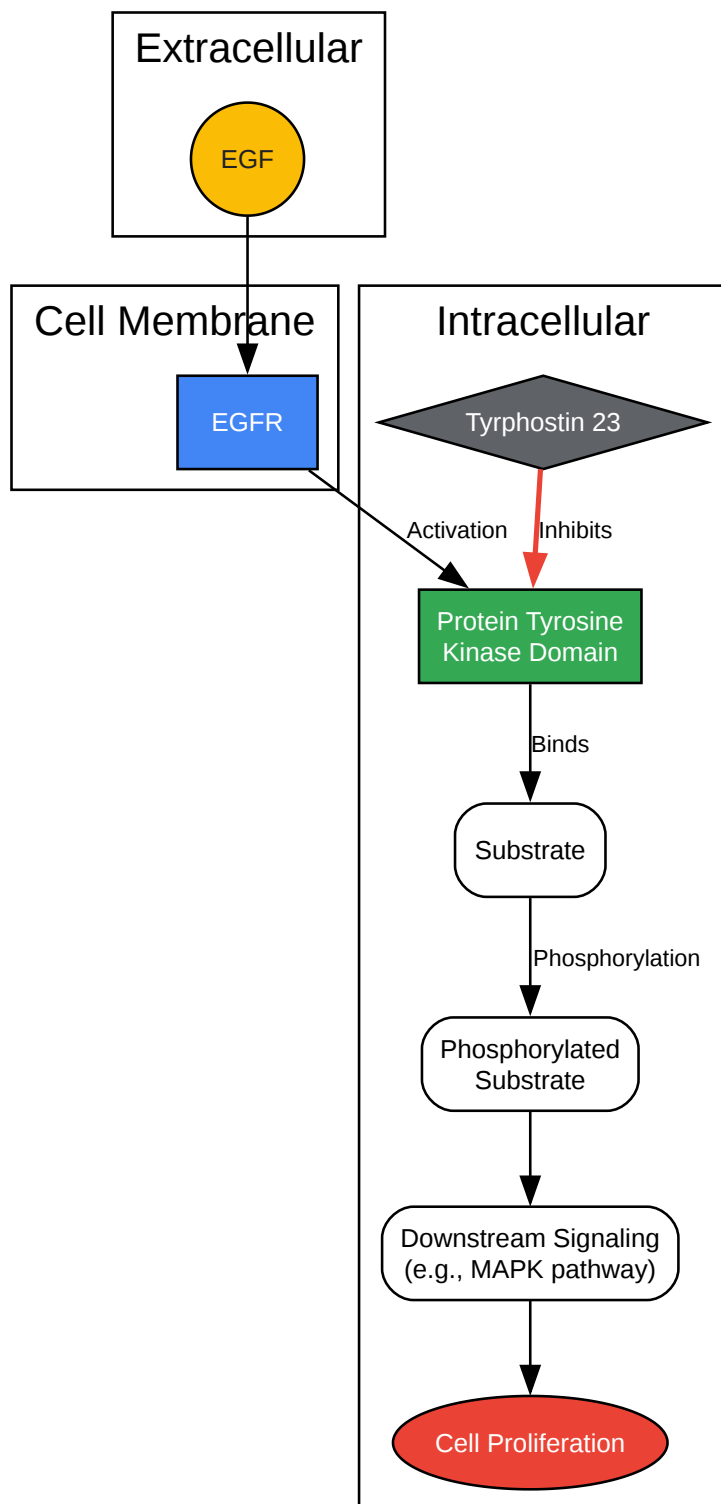


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Caption: A flowchart outlining the key steps for preparing a **Tyrphostin 23** stock solution.

Signaling Pathway: EGFR Inhibition by Tyrphostin 23

EGFR Signaling Pathway Inhibition by Tyrphostin 23

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Caption: **Tyrphostin 23** inhibits the EGF receptor's tyrosine kinase domain, blocking downstream signaling.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Tyrphostin 23 =98 118409-57-7 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Tyrphostins and other tyrosine kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 6. aacrjournals.org [aacrjournals.org]
- 7. The degree of inhibition of protein tyrosine kinase activity by tyrphostin 23 and 25 is related to their instability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A tyrphostin-derived inhibitor of protein tyrosine kinases: isolation and characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
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